

Therapeutic Potential of Neohancoside B Probed in Animal Models: A Comparative Analysis

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Compound of Interest

Compound Name: *Neohancoside B*

Cat. No.: *B119356*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the therapeutic potential of a water extract of *Cynanchum auriculatum* root (CW), a source of **Neohancoside B**, in an animal model of colitis. The performance of the extract is compared with established treatments, sulfasalazine and mesalazine, supported by experimental data from murine models of dextran sulfate sodium (DSS)-induced colitis.

Performance Comparison in DSS-Induced Colitis Mouse Model

The therapeutic efficacy of the *Cynanchum auriculatum* extract, sulfasalazine, and mesalazine was evaluated based on key parameters indicative of colitis severity in a DSS-induced mouse model. The data presented below is a synthesis from multiple studies to provide a comparative overview.

Treatment Group	Dosage	Change in Body Weight (%)	Colon Length (cm)	Disease Activity Index (DAI)
Control (Healthy)	-	Gain	~8-10	0
DSS Model (Untreated)	-	~ -15% to -20%	~5-6	>10
Cynanchum auriculatum extract (CW)	200 mg/kg/day	Attenuated loss	Significantly longer than DSS	Significantly lower than DSS
Sulfasalazine	30-100 mg/kg/day	Attenuated loss	Significantly longer than DSS	Significantly lower than DSS
Mesalazine	50-400 mg/kg/day	Attenuated loss	Significantly longer than DSS	Significantly lower than DSS

Table 1: Comparative Efficacy of Cynanchum auriculatum Extract and Standard Treatments in a DSS-Induced Colitis Mouse Model. Data is aggregated from multiple sources and presented as a summary of effects. Specific values can vary based on experimental conditions.

Detailed Experimental Protocols

A standardized protocol for inducing colitis in mice using Dextran Sulfate Sodium (DSS) is crucial for the reproducibility of studies. The following is a general experimental protocol, followed by the administration methods for the compared treatments.

Dextran Sulfate Sodium (DSS)-Induced Colitis Model

- Animal Model: Male C57BL/6 mice, 6-8 weeks old.
- Acclimatization: Animals are acclimatized for at least one week before the experiment with free access to standard chow and water.
- Induction of Colitis: Acute colitis is induced by administering 2.5-5% (w/v) DSS (molecular weight 36-50 kDa) in the drinking water for 5-7 consecutive days.

- **Monitoring:** Mice are monitored daily for body weight, stool consistency, and the presence of blood in the feces to calculate the Disease Activity Index (DAI).
- **Endpoint Analysis:** At the end of the treatment period, mice are euthanized, and the colon is excised for measurement of length, histological analysis, and biochemical assays (e.g., myeloperoxidase activity, cytokine levels).

Treatment Administration

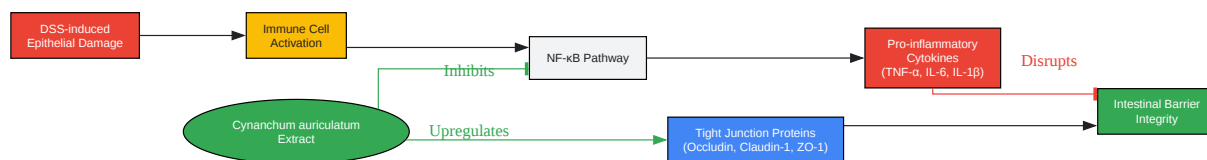
- **Cynanchum auriculatum extract (CW):** The water extract of the root is administered orally via gavage at a dose of 200 mg/kg body weight daily, starting from the first day of DSS administration and continuing throughout the study period.
- **Sulfasalazine:** Administered orally via gavage at doses ranging from 30 to 100 mg/kg body weight daily.
- **Mesalazine:** Administered orally via gavage at doses ranging from 50 to 400 mg/kg body weight daily.

Mechanism of Action and Signaling Pathways

The therapeutic effects of *Cynanchum auriculatum* extract, sulfasalazine, and mesalazine in colitis are attributed to their anti-inflammatory properties, which involve the modulation of various signaling pathways.

Cynanchum auriculatum Extract Signaling Pathway

The water extract of *Cynanchum auriculatum* root has been shown to ameliorate colitis by reducing the production of pro-inflammatory cytokines and enhancing the integrity of the intestinal barrier. This is achieved through the modulation of key inflammatory signaling pathways and the upregulation of tight junction proteins.

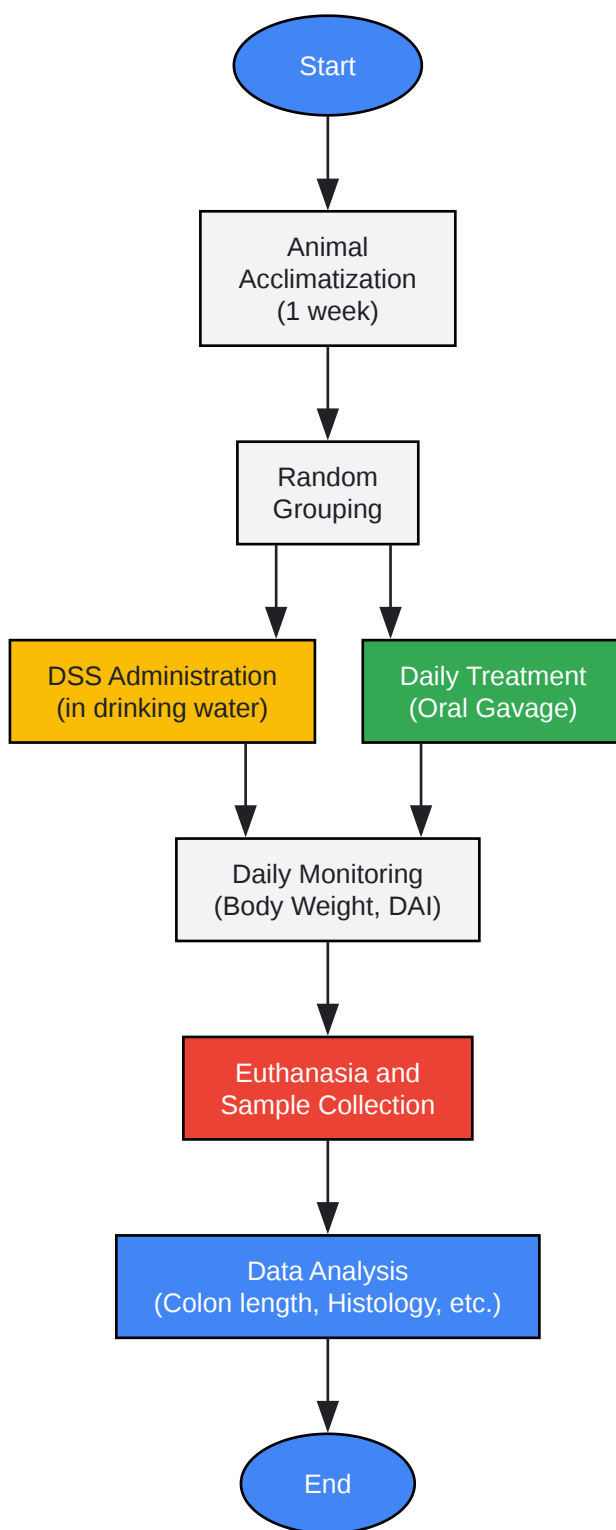


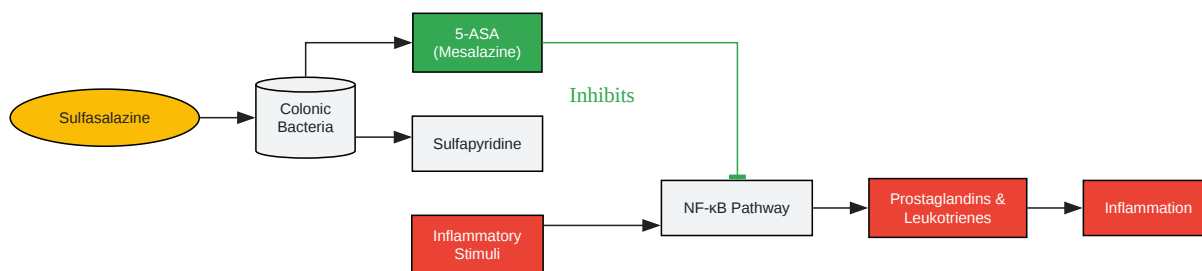
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Caption: C. auriculatum extract's proposed mechanism in colitis.

Experimental Workflow

The following diagram illustrates the typical workflow for evaluating the therapeutic potential of a compound in a DSS-induced colitis model.





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